

Material safety data sheet for 4-Methoxy-1H-indol-6-amine

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Compound of Interest

Compound Name: 4-Methoxy-1H-indol-6-amine

Cat. No.: B1592883

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An In-Depth Technical Guide to the Safe Handling of **4-Methoxy-1H-indol-6-amine**

Foreword

As a Senior Application Scientist, my objective extends beyond providing mere data points. This guide is crafted to offer a deep, practical understanding of **4-Methoxy-1H-indol-6-amine**, a molecule of growing importance in modern drug discovery. We will not only review its known safety parameters but also explore the chemical reasoning behind them. The protocols and insights herein are designed to empower researchers, ensuring that this valuable synthetic intermediate is handled with the highest degree of safety and scientific rigor. This document is a self-validating system, grounding every recommendation in established chemical principles and authoritative data.

Section 1: Compound Profile & Significance

4-Methoxy-1H-indol-6-amine is a specialized indole derivative that serves as a critical intermediate in the synthesis of complex bioactive molecules.^[1] Its structure is characterized by an indole core, a methoxy group (-OCH₃) at the 4-position, and a primary amine group (-NH₂) at the 6-position. This unique arrangement of functional groups makes it a versatile building block in medicinal chemistry and pharmaceutical research.^[1]

The indole scaffold is a "privileged structure" in drug discovery, present in numerous natural products and approved drugs.^[2] The methoxy group can enhance metabolic stability and solubility, while the primary amine provides a reactive handle for a variety of chemical

transformations, such as amide bond formation or coupling reactions, to build more complex molecular architectures.^[1] Its growing use in computational modeling and structure-activity relationship (SAR) studies highlights its relevance to the next generation of therapeutics.^[1]

Below are the key identifiers for this compound.

Identifier	Value	Source
IUPAC Name	4-methoxy-1H-indol-6-amine	N/A
CAS Number	885518-12-7	[1]
Molecular Formula	C ₉ H ₁₀ N ₂ O	[1]
Molecular Weight	162.19 g/mol	[1]
Canonical SMILES	COC1=C2C(=CC(=C1)N)NC=C2	N/A
InChI Key	OMDJRLJKLOICLC-UHFFFAOYSA-N	[1]

Section 2: Hazard Identification and Scientific Risk Assessment

Comprehensive toxicological data for **4-Methoxy-1H-indol-6-amine** is not readily available, a common scenario for specialized research chemicals. Therefore, a risk assessment must be grounded in the known hazards of its core functional groups: the indole ring and the aromatic amine.

The available supplier information provides a baseline GHS classification.^[1]

Hazard Class	Hazard Statement	GHS Pictogram
Acute Toxicity, Oral (Category 5)	H303: May be harmful if swallowed	No Pictogram
Acute Toxicity, Dermal (Category 5)	H313: May be harmful in contact with skin	No Pictogram
Acute Toxicity, Inhalation (Category 5)	H333: May be harmful if inhaled	No Pictogram

Expert Analysis of Inferred Hazards:

While the formal classification suggests low acute toxicity, this should be interpreted with extreme caution. The chemical structure implies other potential hazards that must be managed:

- Skin & Eye Irritation: The parent indole scaffold is a known irritant.[\[3\]](#) The presence of the amine group can exacerbate this. Direct contact with skin and eyes is likely to cause irritation.
- Skin Sensitization: Aromatic amines are a well-known class of compounds that can cause allergic skin reactions (sensitization) upon repeated exposure. Researchers handling this compound should be vigilant for any signs of dermatitis.
- Potential Mutagenicity: While there is no specific data for this compound, some aromatic amines are suspected mutagens. This potential risk underscores the need to prevent any direct exposure.
- Inhalation Hazard: As a fine powder, the compound can be easily aerosolized. Inhalation may cause respiratory tract irritation.[\[3\]](#)

Given these inferred risks, it is prudent to handle **4-Methoxy-1H-indol-6-amine** as a substance with a higher hazard profile than the minimal data suggests, applying the principles of ALARA (As Low As Reasonably Achievable) for exposure.

Section 3: Principles of Safe Handling & Exposure Control

Effective exposure control is paramount. The following protocols are designed as a self-validating system to minimize risk during routine laboratory operations.

3.1 Engineering Controls

- Fume Hood: All manipulations of the solid compound or its solutions must be performed inside a certified chemical fume hood to prevent inhalation of dust or vapors.
- Ventilation: The storage area should be well-ventilated to disperse any potential off-gassing.
[4]

3.2 Personal Protective Equipment (PPE)

A standard PPE ensemble for handling this compound should be considered the minimum requirement.

Protection Type	Specification	Rationale
Hand Protection	Nitrile gloves (inspect before use)	Provides a barrier against skin contact. Double-gloving is recommended for extended operations.[5]
Eye Protection	ANSI Z87.1-rated safety glasses or goggles	Protects eyes from splashes or airborne powder.[6]
Body Protection	Flame-resistant laboratory coat	Prevents contamination of personal clothing.[5]

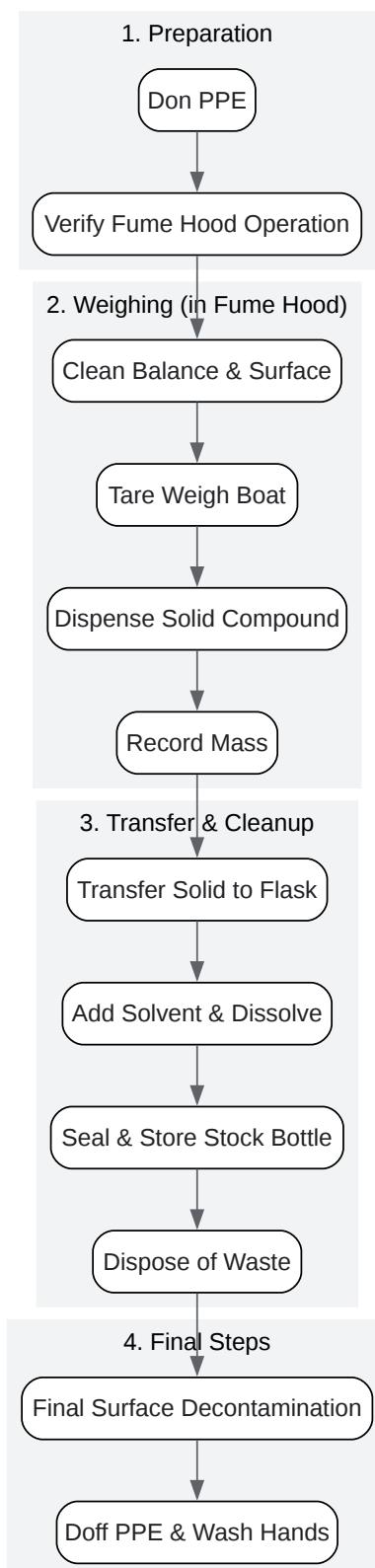
3.3 Protocol: Safe Weighing and Solution Preparation

This protocol details the essential steps for safely handling the solid compound.

- Preparation: Don the required PPE (lab coat, safety glasses, nitrile gloves). Ensure the chemical fume hood sash is at the appropriate working height.
- Decontamination: Wipe down the work surface inside the fume hood and the analytical balance with 70% ethanol.

- Tare: Place a clean weigh boat on the balance and tare the mass.
- Dispensing: Carefully dispense the desired amount of **4-Methoxy-1H-indol-6-amine** onto the weigh boat using a clean spatula. Avoid creating airborne dust. If dust is generated, pause and allow the fume hood to clear it.
- Transfer: Carefully transfer the weighed solid into the receiving flask.
- Solubilization: Add the desired solvent to the flask inside the fume hood. Swirl gently to dissolve.
- Cleanup: Tightly cap the stock bottle and return it to its designated storage location. Dispose of the used weigh boat and any contaminated wipes in a designated solid chemical waste container.
- Final Decontamination: Wipe down the spatula, the balance, and the fume hood work surface again.
- Doffing PPE: Remove gloves and wash hands thoroughly with soap and water.

The following workflow diagram illustrates this critical process.

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Caption: Workflow for Safe Weighing and Solution Preparation.

Section 4: Stability, Storage, and Reactivity Profile

4.1 Storage Conditions

Proper storage is crucial to maintain the integrity of the compound and ensure safety.

- Temperature: Store refrigerated or frozen. A supplier recommends short-term storage at -4°C (1-2 weeks) and long-term storage at -20°C (1-2 years).[\[1\]](#)
- Atmosphere: Amines, particularly aromatic ones, can be sensitive to air and light.[\[6\]](#) Storage under an inert atmosphere (e.g., Argon or Nitrogen) is best practice to prevent oxidative degradation.
- Moisture: The compound may be hygroscopic. Store in a tightly sealed container in a dry environment or desiccator.[\[4\]](#)

4.2 Chemical Reactivity and Incompatibilities

The reactivity of **4-Methoxy-1H-indol-6-amine** is dictated by its functional groups.

- Amine Group: The primary amine is basic and nucleophilic. It will react exothermically with strong acids. It is also susceptible to oxidation.
- Incompatible Materials: Avoid contact with strong oxidizing agents (e.g., peroxides, nitrates), strong acids, and acid chlorides. These materials can lead to vigorous, potentially hazardous reactions.[\[6\]](#)[\[7\]](#)

Section 5: Accidental Release and First-Aid Measures

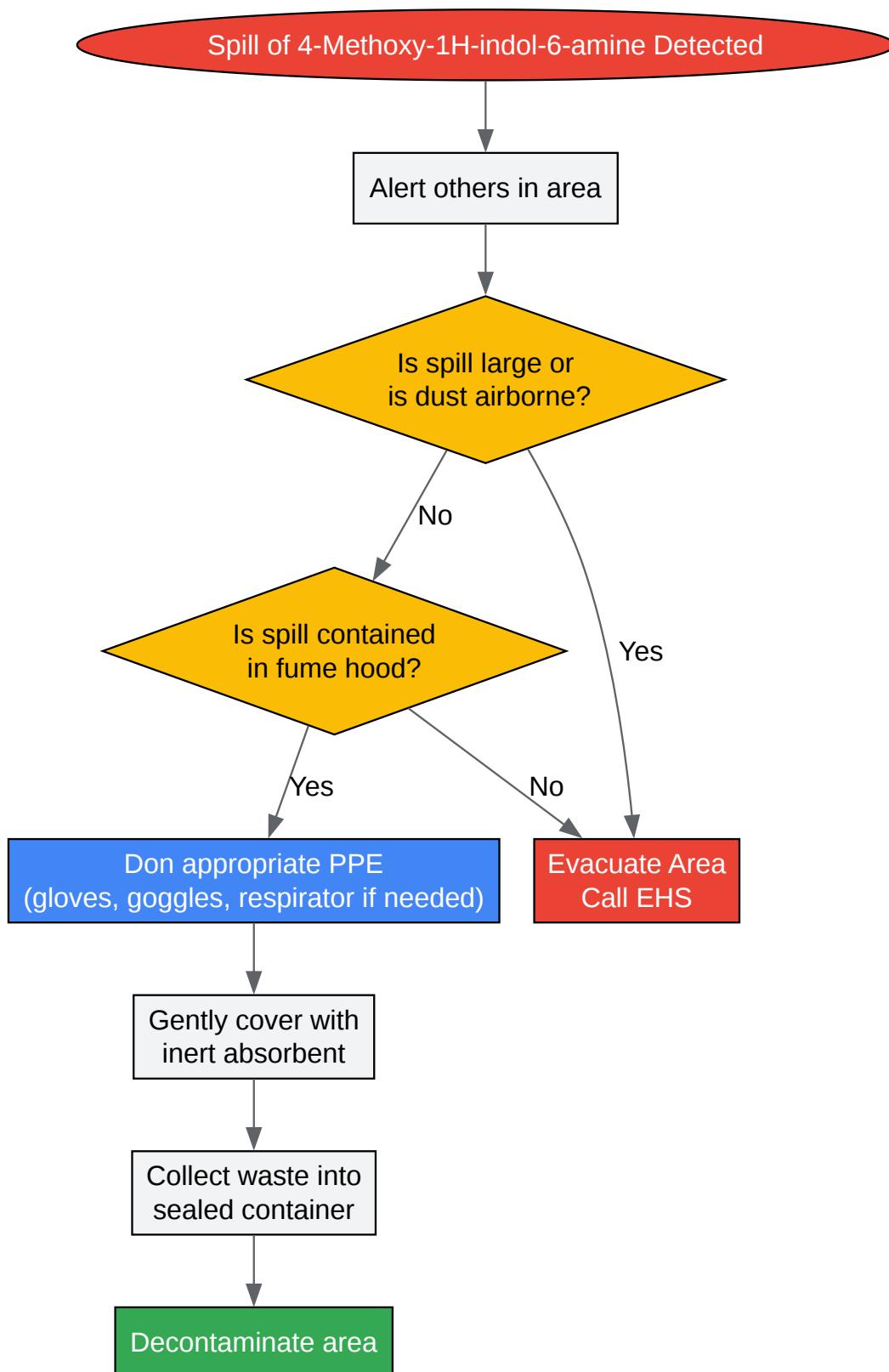
5.1 Accidental Release (Spill) Protocol

In the event of a spill, immediate and calm action is required.

- Evacuate: Alert personnel in the immediate area and evacuate if the spill is large or if dust is airborne.

- Ventilate: Ensure the area is well-ventilated, relying on the fume hood if the spill is contained within it.
- Control: Prevent the powder from spreading. Do not use a dry brush or create dust clouds.
- Absorb: Gently cover the spill with an inert absorbent material like vermiculite or sand.
- Collect: Carefully scoop the absorbed material into a labeled, sealable waste container using non-sparking tools.[\[5\]](#)
- Decontaminate: Clean the spill area thoroughly with a suitable solvent, followed by soap and water. All cleaning materials should be disposed of as hazardous waste.

The following decision tree outlines the emergency response logic.



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Caption: Decision Tree for Emergency Spill Response.

5.2 First-Aid Measures

- Inhalation: Move the person to fresh air. If breathing is difficult, administer oxygen and seek immediate medical attention.[5]
- Skin Contact: Immediately remove all contaminated clothing. Rinse the affected skin area with copious amounts of water for at least 15 minutes. Seek medical attention if irritation develops.[6]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[6]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[5]

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